

# An In-depth Technical Guide to the Physical Properties of 1-Aminohexane

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## Compound of Interest

Compound Name: Aminohexane

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This technical guide provides a comprehensive overview of the key physical properties of 1-**aminohexane** (also known as n-hexylamine), a primary aliphatic amine with significant applications in organic synthesis and materials science. The data presented herein is compiled from various reputable sources and is intended to support research, development, and quality control activities.

## Core Physical Properties of 1-Aminohexane

The physical characteristics of 1-**aminohexane** are crucial for its handling, application, and the design of chemical processes. A summary of these properties is presented in the table below for easy reference and comparison.

Property	Value	Units
Molecular Formula	C <sub>6</sub> H <sub>15</sub> N	-
Molecular Weight	101.19	g/mol
Appearance	Clear, colorless to slightly yellow liquid	-
Odor	Amine-like, fishy	-
Melting Point	-23 to -19	°C
Boiling Point	130 to 132	°C
Density	0.766	g/mL at 25°C
Solubility in Water	14	g/L at 20°C
Vapor Pressure	10.6	hPa at 20°C
Refractive Index	1.418	n <sub>20/D</sub>
Flash Point	27	°C (closed cup)
pKa	10.56	at 25°C

## Experimental Protocols for Property Determination

The accurate determination of physical properties is fundamental to chemical characterization. The following sections outline the standard methodologies employed to measure the key physical properties of liquid compounds such as 1-**aminohexane**.

### Boiling Point Determination

The boiling point of 1-**aminohexane** can be determined using a simple distillation apparatus or a micro-boiling point method.<sup>[1][2]</sup>

- **Distillation Method:** A sample of 1-**aminohexane** is placed in a distillation flask and heated. The temperature of the vapor that is in equilibrium with the boiling liquid is measured with a thermometer. This temperature, at a given atmospheric pressure, is the boiling point.<sup>[1]</sup>

- **Micro-Boiling Point (Thiele Tube Method):** A small amount of the liquid is placed in a fusion tube, and a capillary tube, sealed at one end, is inverted into the liquid. The apparatus is heated in a Thiele tube containing a high-boiling point oil. The temperature at which a steady stream of bubbles emerges from the capillary tube, and upon cooling, the liquid just begins to enter the capillary, is recorded as the boiling point.<sup>[3]</sup>

## Melting Point Determination

For a substance like **1-aminohexane**, which is a liquid at room temperature, the melting point (or freezing point) is determined by cooling the substance until it solidifies.

- **Cooling Curve Method:** The liquid sample is placed in a test tube and is slowly cooled while being stirred. The temperature is recorded at regular intervals. A plateau in the cooling curve, where the temperature remains constant as the substance solidifies, indicates the melting point.

## Density Measurement

The density of **1-aminohexane** is typically determined using a pycnometer or a digital density meter.<sup>[4][5][6]</sup>

- **Pycnometer Method (ASTM D1475):** A pycnometer, a flask with a precise volume, is weighed empty, then filled with **1-aminohexane**, and weighed again. The density is calculated by dividing the mass of the liquid by the volume of the pycnometer.<sup>[6]</sup>
- **Digital Density Meter (ASTM D4052):** A small sample of the liquid is introduced into an oscillating U-tube. The instrument measures the change in the oscillation frequency of the tube caused by the sample and calculates the density.<sup>[4][7]</sup>

## Solubility in Water

The solubility of **1-aminohexane** in water can be determined by the equilibrium saturation method.

- **Equilibrium Saturation Method:** An excess amount of **1-aminohexane** is mixed with a known volume of water. The mixture is agitated at a constant temperature until equilibrium is

reached. The concentration of 1-**aminohexane** in the aqueous phase is then determined by a suitable analytical technique, such as gas chromatography or titration.

## Vapor Pressure Measurement

Vapor pressure can be measured using static or dynamic methods.

- **Static Method:** A sample of 1-**aminohexane** is placed in a container, and the air is evacuated. The pressure of the vapor in equilibrium with the liquid is measured at a specific temperature using a pressure sensor.<sup>[8][9][10]</sup> This can be repeated at various temperatures to establish the vapor pressure curve.<sup>[9]</sup>

## Refractive Index Measurement

The refractive index is a measure of how much light bends when it passes through the liquid and is determined using a refractometer.<sup>[11][12]</sup>

- **Abbe Refractometer:** A few drops of 1-**aminohexane** are placed on the prism of an Abbe refractometer. Light is passed through the sample, and the angle of refraction is measured. The refractive index is read directly from the instrument's scale. The measurement is typically performed at a specific temperature (e.g., 20°C) and wavelength (e.g., the sodium D-line, 589 nm).<sup>[13]</sup>

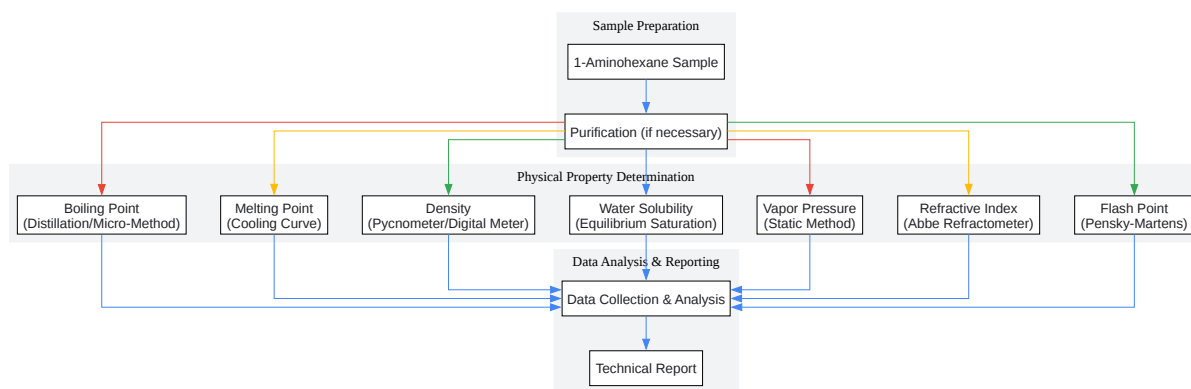
## Flash Point Determination

The flash point is a measure of the flammability of a volatile substance and is determined using a closed-cup or open-cup tester.<sup>[14]</sup>

- **Pensky-Martens Closed-Cup Method (ASTM D93):** A sample of 1-**aminohexane** is heated in a closed cup at a controlled rate. An ignition source is periodically introduced into the vapor space above the liquid. The flash point is the lowest temperature at which the vapors ignite to produce a flash.<sup>[15][16]</sup>

## Experimental Workflow Visualization

The following diagram illustrates a logical workflow for the comprehensive determination of the physical properties of a liquid chemical such as 1-**aminohexane**.



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Caption: Workflow for Physical Property Determination of 1-**Aminohexane**.

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